

Navigating the Safe Disposal of Abrucomstat: A Procedural Guide

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Compound of Interest

Compound Name: *Abrucomstat*

Cat. No.: *B1246119*

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For Immediate Implementation by Laboratory Personnel

The proper handling and disposal of investigational compounds like **Abrucomstat** are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **Abrucomstat** is not publicly available, this guide provides a comprehensive framework for its disposal based on established protocols for hazardous chemical waste and analogous compounds. This information is designed to empower researchers, scientists, and drug development professionals with the necessary operational and logistical plans for the safe management of **Abrucomstat** waste.

It is critical to note that all procedures must be conducted in consultation with your institution's Environmental Health and Safety (EHS) department to ensure full compliance with federal, state, and local regulations.

Immediate Safety and Handling Precautions

Before commencing any disposal-related activities, adherence to the following safety measures is mandatory:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Conduct all handling and preparation for disposal of **Abrucomstat** in a well-ventilated area. A chemical fume hood is strongly recommended to prevent the inhalation of

any aerosols or fine particles.

Quantitative Data Summary

The following table summarizes key chemical and storage information for **Abrucomstat**, also known as 3-Nitroxypropanol (3-NOP).[1][2]

Property	Value	Source
Chemical Formula	C3H7NO4	[2]
Molecular Weight	121.09 g/mol	[1][2]
CAS Number	100502-66-7	
Appearance	Colorless to light yellow liquid	
Storage (Pure Form)	-20°C for up to 3 years, 4°C for up to 2 years	
Storage (In Solvent)	-80°C for up to 6 months, -20°C for up to 1 month	

Step-by-Step Disposal Protocol for Abrucomstat

This protocol is based on general guidelines for the disposal of hazardous chemical waste and should be adapted to meet the specific requirements of your institution.

1. Waste Identification and Classification:

- Treat all **Abrucomstat**, including pure compound, solutions, and contaminated materials, as hazardous chemical waste.

2. Waste Collection and Segregation:

- Solid Waste: Collect all solid waste contaminated with **Abrucomstat**, such as weighing papers, pipette tips, gloves, and other consumables, in a dedicated, leak-proof, and clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **Abrucomstat**, including unused solutions and solvent rinsates, in a separate, compatible, and clearly labeled hazardous waste container.
- Segregation: Store the **Abrucomstat** waste container away from incompatible materials. As a general precaution, avoid storage with strong acids, bases, or oxidizing agents.

3. Container Labeling:

- Affix a hazardous waste label to the container as soon as the first drop of waste is added.
- The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**Abrucomstat**" or "3-Nitroxypropanol". Do not use abbreviations.
 - A clear indication of the components and their concentrations if in a solution.
 - Associated hazards (e.g., "Toxic").
 - The date when waste was first added to the container.

4. Storage of Hazardous Waste:

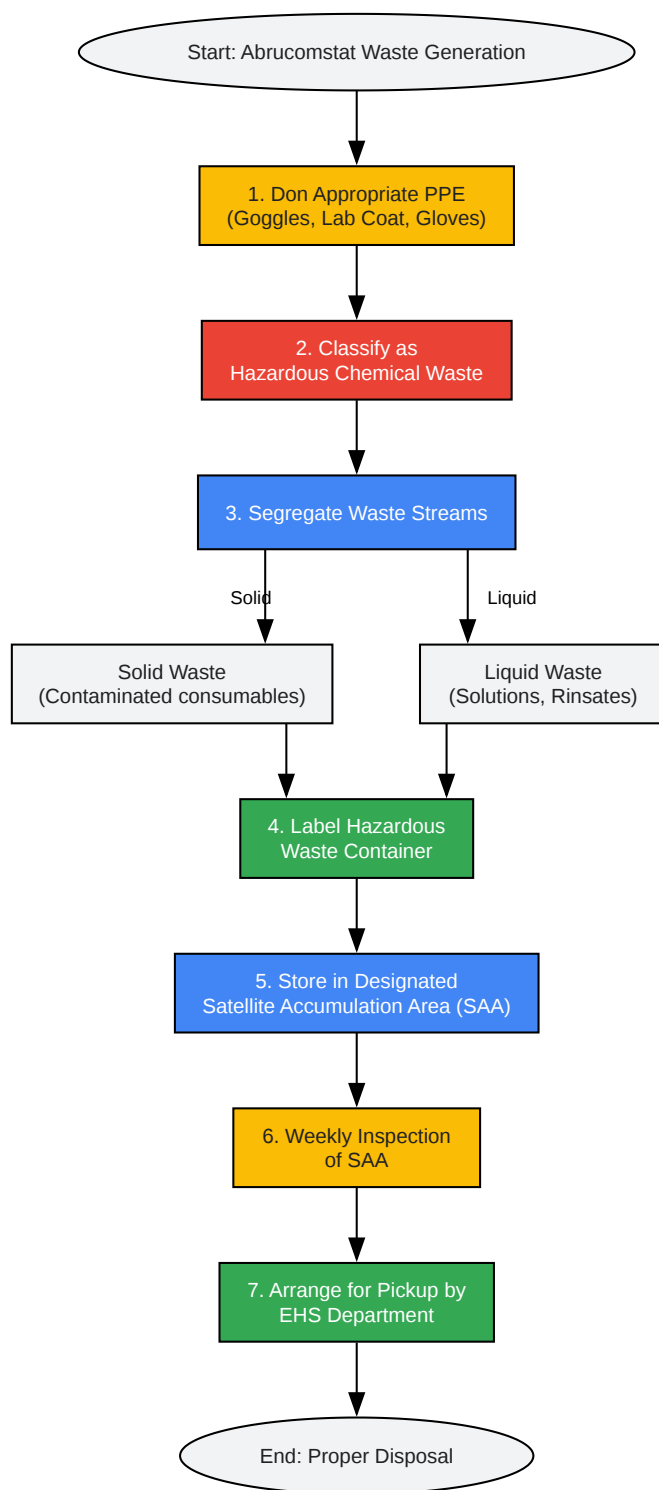
- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of laboratory personnel.
- Ensure the container remains closed at all times, except when adding waste.
- The SAA should be inspected weekly for any signs of leakage.

5. Disposal of Empty Containers:

- To be considered non-hazardous, an empty container that held **Abrucomstat** must be triple-rinsed with a suitable solvent capable of removing the chemical residue.
- The rinsate from this cleaning process must be collected and treated as hazardous waste.

Experimental Workflow for Abrucomstat Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Abrucomstat**.



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Caption: Workflow for the safe disposal of **Abrucomstat** waste.

This procedural guide, based on best practices for handling hazardous chemical waste, provides a robust framework for the safe disposal of **Abrucomstat**. By adhering to these steps and maintaining open communication with your institution's EHS department, you contribute to a safer laboratory environment and ensure regulatory compliance.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
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